

Isopropyl Butyrate (CAS 638-11-9): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Isopropyl butyrate*

Cat. No.: *B1217352*

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Abstract

This technical guide provides an in-depth overview of **Isopropyl Butyrate** (CAS 638-11-9), a significant ester in the chemical and pharmaceutical industries. This document consolidates essential information on its physicochemical properties, synthesis, purification, and analytical characterization. Detailed experimental protocols for its synthesis via Fischer esterification and its analysis by Gas Chromatography-Flame Ionization Detection (GC-FID) are presented. Furthermore, this guide includes comprehensive spectroscopic data, including ^1H NMR, ^{13}C NMR, FTIR, and Mass Spectrometry, to aid in its identification and characterization. Safety and handling information is also provided to ensure its proper use in a laboratory setting.

Chemical and Physical Properties

Isopropyl butyrate, also known as isopropyl butanoate, is a colorless liquid with a characteristic fruity, pineapple-like odor.^{[1][2]} It is less dense than water and its vapors are heavier than air.^{[1][2]} This ester is utilized as a flavoring agent in food products and as a fragrance component in various consumer goods.^{[1][2]}

Table 1: Physicochemical Properties of **Isopropyl Butyrate**

Property	Value	Reference(s)
CAS Number	638-11-9	[1]
Molecular Formula	C ₇ H ₁₄ O ₂	[1]
Molecular Weight	130.18 g/mol	[1] [2]
Appearance	Colorless liquid	[1] [2]
Odor	Fruity, pineapple-like	[1]
Boiling Point	130-131 °C	
Density	0.859 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.393	
Vapor Pressure	6 mmHg at 20 °C	
Flash Point	24 °C (75.2 °F)	
Solubility	Soluble in water.	[3]

Synthesis and Purification

The most common method for synthesizing **isopropyl butyrate** is the Fischer esterification of butyric acid with isopropanol, using a strong acid catalyst such as sulfuric acid.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Fischer Esterification: Synthesis of Isopropyl Butyrate

The Fischer esterification is a reversible reaction. To drive the equilibrium towards the product (the ester), an excess of one reactant (typically the alcohol) is used, and the water formed during the reaction is removed.[\[5\]](#)[\[6\]](#)

Caption: Fischer Esterification of **Isopropyl Butyrate**.

Experimental Protocol: Synthesis of Isopropyl Butyrate

This protocol describes a representative laboratory-scale synthesis of **isopropyl butyrate**.

Materials:

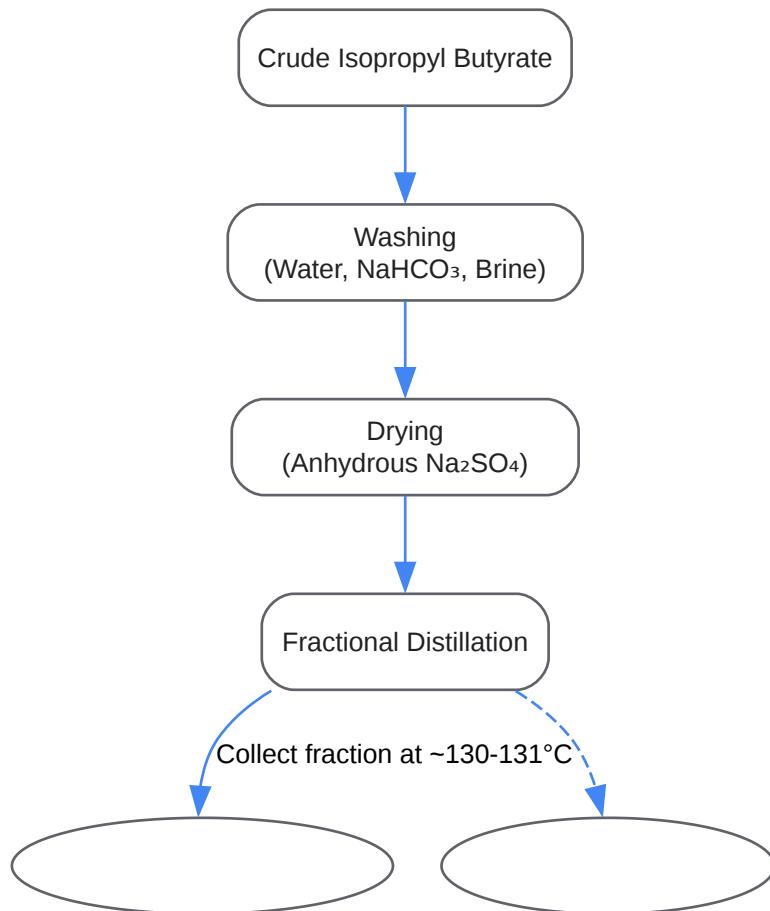
- Butyric acid
- Isopropanol
- Concentrated sulfuric acid (H_2SO_4)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Erlenmeyer flasks

Procedure:

- In a round-bottom flask, combine butyric acid and an excess of isopropanol (e.g., a 1:3 molar ratio).
- Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- Assemble a reflux apparatus and heat the mixture to reflux for 1-2 hours.[\[7\]](#)
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst, vent frequently to release CO_2), and finally with brine.[\[8\]](#)
- Dry the organic layer over anhydrous sodium sulfate.[\[8\]](#)
- Decant or filter the dried ester into a clean, dry flask.

Purification by Fractional Distillation

The crude **isopropyl butyrate** can be purified by fractional distillation to remove any remaining starting materials and byproducts.[9][10][11]



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Caption: Purification workflow for **Isopropyl Butyrate**.

Experimental Protocol: Fractional Distillation

Apparatus:

- Distillation flask (round-bottom flask)
- Fractionating column (e.g., Vigreux column)
- Distillation head with a thermometer

- Condenser
- Receiving flask
- Heating mantle

Procedure:

- Place the dried crude **isopropyl butyrate** in the distillation flask with a few boiling chips.
- Assemble the fractional distillation apparatus. Ensure the thermometer bulb is positioned just below the side arm of the distillation head.[9]
- Gently heat the distillation flask.
- Collect the fraction that distills at the boiling point of **isopropyl butyrate** (approximately 130-131 °C). Discard any initial lower-boiling fractions.
- Continue distillation until only a small amount of residue remains in the distillation flask.

Analytical Characterization

Gas Chromatography-Flame Ionization Detection (GC-FID)

GC-FID is a standard technique for assessing the purity of volatile compounds like **isopropyl butyrate**.[12]

Table 2: Representative GC-FID Method Parameters

Parameter	Specification
Column	Capillary column suitable for volatile organic compounds (e.g., DB-WAX or equivalent)
Carrier Gas	Helium or Nitrogen
Injector Temperature	240 °C
Detector Temperature	280 °C (FID)
Oven Temperature Program	Example: Initial temperature of 90°C, ramp at 2°C/min to 210°C, hold for 8 minutes (optimization may be required)[12]
Injection Volume	~1-5 µL

Experimental Protocol: GC-FID Analysis

Sample Preparation:

- Prepare a stock solution of **isopropyl butyrate** in a suitable solvent (e.g., n-hexane or ethanol) at a known concentration (e.g., 1 mg/mL).
- Prepare a series of calibration standards by diluting the stock solution.
- For purity analysis of a synthesized sample, dilute it in the same solvent to fall within the calibration range.

Analysis:

- Inject the prepared standards and sample into the GC-FID system.
- Record the chromatograms and integrate the peak areas.
- Construct a calibration curve by plotting peak area versus concentration for the standards.
- Determine the concentration of **isopropyl butyrate** in the sample from the calibration curve. Purity can be calculated as the area percent of the **isopropyl butyrate** peak relative to the total area of all peaks.[12]

Caption: Workflow for GC-FID analysis of **Isopropyl Butyrate**.

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR): The ¹H NMR spectrum of **isopropyl butyrate** provides characteristic signals for the different proton environments in the molecule.[2][13]

Table 3: ¹H NMR Spectral Data for **Isopropyl Butyrate**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~4.9	Septet	1H	-CH- (isopropyl group)
~2.2	Triplet	2H	-CH ₂ - adjacent to C=O
~1.6	Sextet	2H	-CH ₂ -CH ₃
~1.2	Doublet	6H	-CH(CH ₃) ₂
~0.9	Triplet	3H	-CH ₂ -CH ₃

¹³C NMR (Carbon-13 NMR): The ¹³C NMR spectrum shows distinct signals for each carbon atom in the molecule.[2][14]

Table 4: ¹³C NMR Spectral Data for **Isopropyl Butyrate**

Chemical Shift (δ) ppm	Assignment
~173	C=O (ester carbonyl)
~67	-CH- (isopropyl group)
~36	-CH ₂ - adjacent to C=O
~22	-CH(CH ₃) ₂
~18	-CH ₂ -CH ₃
~13	-CH ₂ -CH ₃

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **isopropyl butyrate** displays characteristic absorption bands corresponding to its functional groups.[\[2\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Table 5: FTIR Spectral Data for **Isopropyl Butyrate**

Wavenumber (cm ⁻¹)	Vibration
~2970	C-H stretch (alkane)
~1735	C=O stretch (ester)
~1180	C-O stretch (ester)

Mass Spectrometry (MS)

The mass spectrum of **isopropyl butyrate** shows a molecular ion peak and characteristic fragmentation patterns.[\[2\]](#)[\[18\]](#)

Table 6: Major Fragments in the Mass Spectrum of **Isopropyl Butyrate**

m/z	Putative Fragment
130	$[M]^+$ (Molecular ion)
89	$[M - C_3H_5]^+$
71	$[CH_3CH_2CH_2CO]^+$
43	$[CH_3CH_2CH_2]^+$ or $[CH(CH_3)_2]^+$ (Base Peak)
41	$[C_3H_5]^+$
27	$[C_2H_3]^+$

Safety and Handling

Isopropyl butyrate is a flammable liquid and vapor.[\[1\]](#)[\[19\]](#) It can cause skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[19\]](#)

Handling Precautions:[\[19\]](#)

- Keep away from heat, sparks, open flames, and hot surfaces.
- Keep the container tightly closed.
- Use only in a well-ventilated area.
- Wear protective gloves, eye protection, and face protection.
- Ground/bond container and receiving equipment.

First Aid Measures:[\[19\]](#)

- If inhaled: Move the person into fresh air.
- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse cautiously with water for several minutes.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water.

Always consult the Safety Data Sheet (SDS) for complete safety and handling information before working with this chemical.[\[1\]](#)[\[19\]](#)[\[20\]](#)

Applications

Isopropyl butyrate is primarily used in the following areas:

- Flavor and Fragrance Industry: As a flavoring agent in foods and beverages to impart a fruity, pineapple-like taste and aroma. It is also used in perfumes and other scented products.[\[1\]](#)[\[2\]](#)
- Chemical Intermediate: It can be used as a starting material or intermediate in the synthesis of other organic compounds.
- Solvent: Due to its ester functionality, it can act as a solvent for certain applications.[\[1\]](#)

Conclusion

This technical guide has provided a comprehensive overview of **isopropyl butyrate** (CAS 638-11-9), covering its chemical and physical properties, detailed methodologies for its synthesis and purification, and a summary of its analytical characterization through various spectroscopic techniques. The information presented herein is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development, facilitating a deeper understanding and safe and effective utilization of this compound.

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